

In-Depth Technical Guide to the Physical and Chemical Properties of Thulium Sulfate

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Compound of Interest

Compound Name: Thulium sulfate

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This technical guide provides a comprehensive overview of the known physical and chemical properties of Thulium(III) sulfate, with a focus on its anhydrous ($\text{Tm}_2(\text{SO}_4)_3$) and octahydrate ($\text{Tm}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$) forms. The information is intended for use in research, drug development, and other scientific applications where the precise characteristics of this rare earth compound are critical.

Physical Properties

Thulium(III) sulfate is a compound of the rare earth metal thulium. The most commonly available form is the octahydrate, which presents as a light green crystalline powder.^[1] The anhydrous form is described as white in appearance.^[2] A significant challenge in the study of Thulium(III) sulfate is the limited availability of comprehensive physical data, particularly concerning its thermal properties. Many standard physical constants, such as melting and boiling points, are not well-documented in the available literature.^{[2][3]}

Quantitative Physical Data

The following tables summarize the available quantitative physical data for both anhydrous Thulium(III) sulfate and its octahydrate.

Table 1: Physical Properties of Anhydrous Thulium(III) Sulfate ($\text{Tm}_2(\text{SO}_4)_3$)

Property	Value	Conditions
Molar Mass	626.04 g/mol	-
Density	1.130 g/cm ³	at 25 °C[4]
Solubility in Water	160.32 g/L	at 25 °C[4]
Melting Point	Not Available	-
Boiling Point	Not Available	-

Table 2: Physical Properties of Thulium(III) Sulfate Octahydrate (Tm₂(SO₄)₃·8H₂O)

Property	Value	Conditions
Molar Mass	770.18 g/mol	[1][5]
Appearance	Light green powder	[1]
Solubility in Water	Soluble	[6]
Melting Point	Not Available	[2]
Boiling Point	Not Available	[2]
Decomposition	Decomposes upon heating to yield sulfur oxides and thulium oxide[2]	-

Chemical Properties

Thulium(III) sulfate is a moderately water- and acid-soluble source of the thulium ion.[3] It is stable in air and moisture under standard conditions.[2] As a typical metal sulfate, it is expected to undergo double displacement reactions in aqueous solutions, for instance, reacting with barium salts to precipitate barium sulfate.[4]

Reactivity and Stability

- **Stability:** The compound is stable under normal conditions but is hygroscopic.[2]

- Incompatibilities: It is incompatible with strong oxidizing agents.[2]
- Hazardous Decomposition: When heated to decomposition, it emits toxic fumes of sulfur oxides and thulium oxide.[2]

Experimental Protocols

Synthesis of Thulium(III) Sulfate Octahydrate

The synthesis of Thulium(III) sulfate is most commonly achieved through the reaction of Thulium(III) oxide with sulfuric acid. The following is a generalized protocol for this synthesis in a laboratory setting.

Materials:

- Thulium(III) oxide (Tm_2O_3)
- Concentrated sulfuric acid (H_2SO_4)
- Deionized water
- Beakers and flasks
- Heating plate with magnetic stirring
- Crystallization dish
- Buchner funnel and filter paper
- Vacuum flask

Procedure:

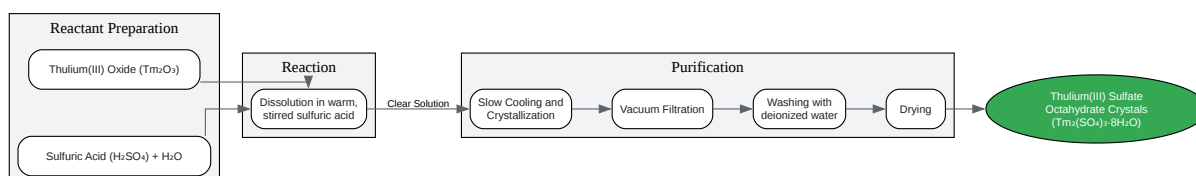
- Stoichiometric Calculation: Calculate the required molar amounts of Thulium(III) oxide and sulfuric acid based on the reaction: $\text{Tm}_2\text{O}_3 + 3\text{H}_2\text{SO}_4 \rightarrow \text{Tm}_2(\text{SO}_4)_3 + 3\text{H}_2\text{O}$
- Dissolution of Thulium Oxide:

- Carefully add a stoichiometric excess of concentrated sulfuric acid to a beaker containing deionized water to create a dilute sulfuric acid solution. Caution: Always add acid to water, not the other way around, due to the exothermic nature of the dilution.
- Slowly add the pre-weighed Thulium(III) oxide powder to the stirred, warm sulfuric acid solution.
- Continue to heat and stir the mixture until the Thulium(III) oxide has completely dissolved, resulting in a clear, light green solution.
- Crystallization:
 - Transfer the resulting Thulium(III) sulfate solution to a crystallization dish.
 - Allow the solution to cool slowly to room temperature. To promote the formation of larger crystals, the dish can be loosely covered and left undisturbed.
 - For higher yield, the solution can be further concentrated by gentle heating before cooling.
- Isolation and Purification:
 - Once a sufficient amount of crystals has formed, isolate them from the mother liquor by vacuum filtration using a Buchner funnel.
 - Wash the crystals with a small amount of cold deionized water to remove any residual acid.
 - A second wash with a water-miscible organic solvent, such as ethanol, can aid in drying.
- Drying:
 - Dry the collected crystals in a desiccator over a suitable drying agent or in a low-temperature oven to obtain the final Thulium(III) sulfate octahydrate product.

Visualizations

Synthesis Workflow of Thulium(III) Sulfate Octahydrate

The following diagram illustrates the key steps in the laboratory synthesis of Thulium(III) sulfate octahydrate.



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Caption: Workflow for the synthesis of Thulium(III) sulfate octahydrate.

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References

- 1. Thulium (III) Sulfate Octahydrate - ProChem, Inc. [prochemonline.com]
- 2. prochemonline.com [prochemonline.com]
- 3. americanelements.com [americanelements.com]
- 4. Thulium(III) sulfate - Wikipedia [en.wikipedia.org]
- 5. Thulium(III) sulphate, octahydrate, 99.9% - Manufacturers & suppliers with worldwide shipping [ottokemi.com]
- 6. Thulium(III) sulfate octahydrate, 99.99%, Thermo Scientific 1 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.fi]
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